

Propyl Laurate: A Technical Guide to Density and Refractive Index

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Compound of Interest

Compound Name: *Propyl laurate*

Cat. No.: *B089707*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **propyl laurate**, specifically its density and refractive index. The information is curated for professionals in research, scientific, and pharmaceutical development fields, offering precise data and methodologies for accurate application and analysis.

Core Physical Properties

Propyl laurate, also known as propyl dodecanoate, is the ester of propyl alcohol and lauric acid.^{[1][2]} Its chemical formula is $C_{15}H_{30}O_2$, and it has a molecular weight of 242.4 g/mol.^[1] It exists as a colorless oil at room temperature.

Quantitative Data Summary

The density and refractive index are critical parameters for quality control, formulation development, and material characterization. The following table summarizes the key quantitative data for **propyl laurate**.

Property	Value	Conditions
Density	0.86 g/mL	at 25 °C[3][4][5][6]
0.85900 to 0.86500 g/mL	at 25.00 °C[7]	
0.862 g/mL	Not specified	
Refractive Index	1.4335	Not specified[3][8]
1.43000 to 1.43600	at 20.00 °C[7]	
1.434	Not specified	

Experimental Protocols

Accurate determination of density and refractive index relies on standardized experimental protocols. Below are detailed methodologies for these measurements.

Density Determination

The density of liquid esters like **propyl laurate** is most commonly determined using the gravimetric buoyancy method, which is based on Archimedes' principle.

Method: Gravimetric Buoyancy Technique

- Apparatus: An analytical balance equipped with a density kit, including a plummet (sinker) of a known volume and a temperature-controlled liquid bath.
- Procedure:
 - Calibrate the analytical balance.
 - Measure the weight of the plummet in air.
 - Submerge the plummet in the **propyl laurate** sample, ensuring it is fully immersed and free of air bubbles. The sample should be maintained at a constant temperature (e.g., 25 °C).
 - Measure the apparent weight of the plummet while submerged in the **propyl laurate**.

- Calculation: The density of the liquid is calculated using the following formula:

$$\text{Density } (\rho) = (\text{Weight of plummet in air} - \text{Apparent weight of plummet in liquid}) / \text{Volume of the plummet}$$

An alternative method involves the use of a pycnometer, a glass flask with a precise volume. The flask is weighed empty, then filled with the liquid and weighed again to determine the mass of a known volume of the liquid.

Refractive Index Measurement

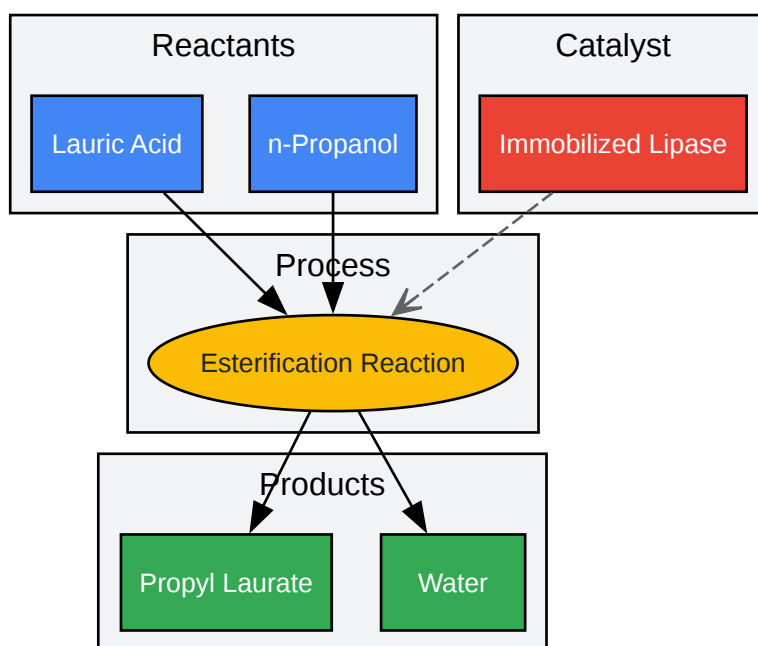
The refractive index of a liquid is typically measured using a refractometer. Modern digital refractometers offer high precision and ease of use.

Method: Digital Refractometry

- Apparatus: A digital refractometer with a temperature-controlled prism.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index, such as distilled water.
 - Ensure the prism surface is clean and dry.
 - Apply a small sample of **propyl laurate** to the prism.
 - Allow the sample to equilibrate to the set temperature (e.g., 20 °C).
 - Initiate the measurement. The instrument will automatically determine and display the refractive index.
- Principle: The refractometer measures the angle of refraction or the critical angle of total internal reflection of light as it passes from the prism into the liquid sample. This angle is directly related to the refractive index of the liquid.

Logical Relationships and Workflows

While **propyl laurate** is not typically associated with specific biological signaling pathways, its synthesis is a well-defined process that can be visualized. The enzymatic synthesis of **propyl laurate** is a common application, particularly in the food and fragrance industries.



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Caption: Enzymatic Synthesis of **Propyl Laurate**.

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